

Sichere Handhabung von AZD0424: Ein Leitfaden für das Labor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **AZD0424**

Cat. No.: **B1684638**

[Get Quote](#)

Wichtiger Hinweis: Ein spezifisches Sicherheitsdatenblatt (SDB) für **AZD0424** ist öffentlich nicht verfügbar. Die folgenden Informationen basieren auf den besten Praktiken für den Umgang mit hochwirksamen pharmazeutischen Wirkstoffen und den verfügbaren Daten für analoge Verbindungen. Es ist unerlässlich, vor Beginn der Arbeiten eine standortspezifische Risikobewertung durchzuführen.

Unmittelbare Sicherheits- und Logistikinformationen

AZD0424 ist ein oral wirksamer, dualer Src/Abl-Kinase-Inhibitor, der in der Krebsforschung eingesetzt wird. Aufgrund seiner hohen Wirksamkeit und potenziellen zytotoxischen Eigenschaften muss **AZD0424** mit größter Sorgfalt gehandhabt werden, um die Exposition des Personals zu minimieren.

1.1 Erforderliche Persönliche Schutzausrüstung (PSA)

Die Auswahl der PSA richtet sich nach der Art der durchgeführten Tätigkeit. Die folgende Tabelle fasst die empfohlene Mindestausstattung zusammen.

Tätigkeit	Erforderliche PSA	Spezifikationen
Empfang und Auspacken	• Doppelte Nitrilhandschuhe• Laborkittel• Schutzbrille	• Chemikalienresistente Handschuhe• Einwegkittel wird bevorzugt• Seitenschutz
Einwaage und Aliquotierung (Feststoff)	• Doppelte Nitrilhandschuhe• Einweg-Laborkittel• Korbbrille• Gesichtsschutz• Atemschutz	• Handschuhe bei Kontamination sofort wechseln• Hinten schließender Kittel mit Strickbündchen• Vollständig schließende Schutzbrille• Zusätzlich zur Korbbrille empfohlen• NIOSH-geprüfter N95-Atemschutz oder höher
Herstellung und Handhabung von Lösungen	• Doppelte Nitrilhandschuhe• Einweg-Laborkittel• Korbbrille	• Chemikalienresistente Handschuhe• Flüssigkeitsundurchlässig• Schutz vor Spritzern
Entsorgung von Abfällen	• Doppelte Nitrilhandschuhe• Einweg-Laborkittel• Schutzbrille	• Hochbelastbare, chemikalienresistente Handschuhe• Flüssigkeitsundurchlässig• Seitenschutz

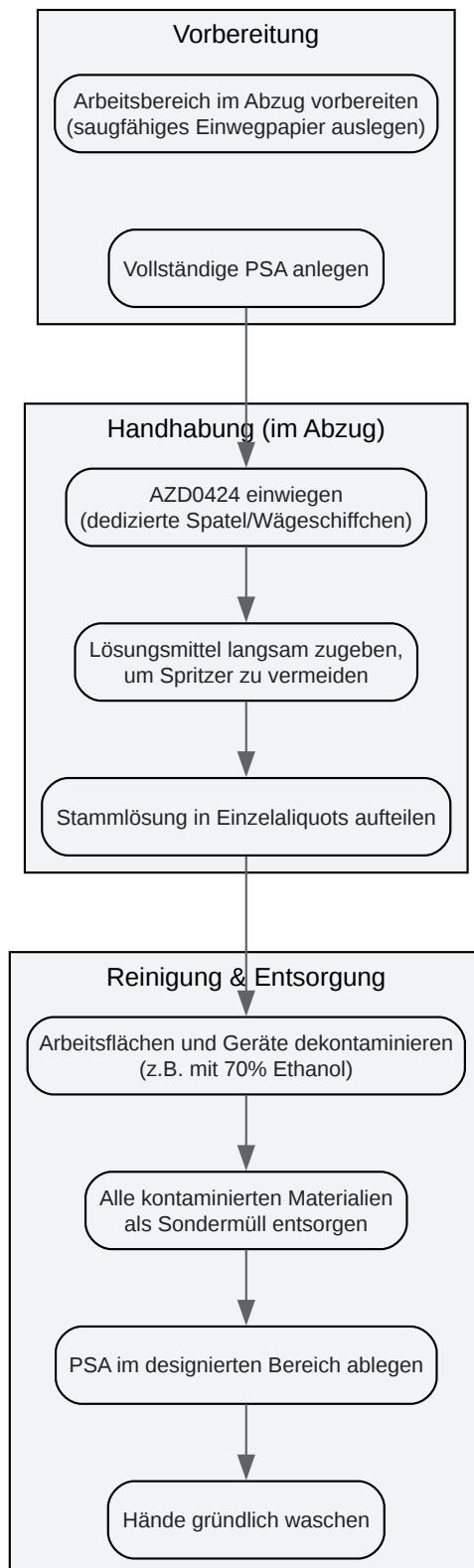
1.2 Technische Kontrollen

Alle Arbeiten mit festem **AZD0424** (z. B. Einwaage, Aliquotierung) müssen in einem zertifizierten chemischen Abzug oder einer speziellen Einhausung für Pulver (Powder Containment Hood) durchgeführt werden, um die Inhalation von Partikeln zu verhindern. Die Herstellung von Lösungen sollte ebenfalls in einem chemischen Abzug erfolgen.

Betriebs- und Entsorgungspläne

Ein strikter Arbeitsablauf ist entscheidend, um die Exposition zu minimieren und eine sichere Laborumgebung zu gewährleisten.

2.1 Arbeitsablauf für die Handhabung



[Click to download full resolution via product page](#)

Abbildung 1: Sicherer Arbeitsablauf für die Handhabung von **AZD0424**.

2.2 Entsorgungsplan

Alle mit **AZD0424** kontaminierten Materialien, einschließlich Einweghandschuhe, Kittel, Wägeschiffchen, Pipettenspitzen und leere Behälter, müssen als gefährlicher chemischer Abfall entsorgt werden.

- Feste Abfälle: In einem deutlich gekennzeichneten, durchstichsicheren Behälter für chemische Abfälle sammeln.
- Flüssige Abfälle: In einem separaten, gekennzeichneten und auslaufsicheren Behälter für flüssige chemische Abfälle sammeln. Nicht mit anderen Lösungsmittelabfällen mischen.
- Entsorgungsmethode: Die Entsorgung muss über ein lizenziertes Entsorgungsunternehmen für gefährliche Abfälle erfolgen, vorzugsweise durch Hochtemperaturverbrennung.

Detaillierte experimentelle Protokolle

Die folgenden Protokolle basieren auf publizierten Studien, die **AZD0424** verwenden.[\[1\]](#)

3.1 Zellviabilitätsassay (MTT-Assay)

Dieses Protokoll beschreibt die Bestimmung der zellulären Reaktion auf die Behandlung mit **AZD0424**.

- Zellaussaat: 1000–1500 Zellen pro Well in eine 96-Well-Platte aussäen und für 24 Stunden inkubieren, um die Adhäsion zu ermöglichen.
- Behandlung: Das Medium durch ein frisches Medium ersetzen, das die gewünschten Konzentrationen von **AZD0424** enthält. Eine Vehikelkontrolle (DMSO, Endkonzentration 0,1 %) sollte mitgeführt werden.
- Inkubation: Die Zellen für 24–72 Stunden mit dem Wirkstoff inkubieren.
- MTT-Zugabe: MTT-Reagenz zu jeder Vertiefung geben und für 2-4 Stunden inkubieren, bis sich ein violettes Präzipitat bildet.

- Solubilisierung: Das Medium vorsichtig entfernen und das gebildete Formazan in einem geeigneten Lösungsmittel (z. B. DMSO) lösen.
- Messung: Die Extinktion bei einer Wellenlänge von 570 nm mit einem Mikroplatten-Lesegerät messen.

3.2 In-vivo-Xenograft-Studie

Dieses Protokoll beschreibt die Untersuchung der Antitumor-Aktivität von **AZD0424** in einem Mausmodell. Alle Tierversuche müssen gemäß den geltenden Tierschutzrichtlinien und nach Genehmigung durch die zuständige Behörde durchgeführt werden.[1]

- Tumorzellimplantation: Tumorzellen (z. B. HCT116) subkutan in die Flanken immundefizienter Mäuse injizieren.
- Tumorwachstum: Das Tumorwachstum regelmäßig mit einem Messschieber überwachen. Die Behandlung beginnen, wenn die Tumore eine vordefinierte Größe erreichen (z. B. 100-200 mm³).
- Verabreichung des Wirkstoffs: **AZD0424**, formuliert in einem geeigneten Vehikel (z. B. 80 mM Zitratpuffer, pH 3,1), täglich per oraler Sonde verabreichen.[1]
- Überwachung: Das Tumorvolumen und das Körpergewicht der Tiere zwei- bis dreimal pro Woche messen.
- Endpunkt: Die Studie beenden, wenn die Tumore in der Kontrollgruppe die maximal zulässige Größe erreichen. Die Tumore für weitere Analysen (z. B. Immunohistochemie) entnehmen.

Visualisierung des Signalwegs

AZD0424 hemmt die Tyrosinkinase SRC. Die Hemmung von SRC kann eine kompensatorische Aktivierung anderer Signalwege, wie z. B. des EGFR-Signalwegs, auslösen, insbesondere in Kombination mit anderen Inhibitoren wie MEK-Inhibitoren.[1]

Abbildung 2: Vereinfachter Signalweg der **AZD0424**-Wirkung und kompensatorischer Mechanismen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pathway profiling of a novel SRC inhibitor, AZD0424, in combination with MEK inhibitors for cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sichere Handhabung von AZD0424: Ein Leitfaden für das Labor]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1684638#personal-protective-equipment-for-handling-azd0424>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com